

An In-depth Technical Guide to Ilicolin F: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Ilicolin F*

Cat. No.: B2882119

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A Note on Data Availability: Publicly available scientific literature contains limited specific data for **Ilicolin F**. The majority of in-depth research has focused on its close structural analog, Ilicolin H. This guide summarizes the known information for **Ilicolin F** and, with a clear distinction, provides a comprehensive overview of the well-characterized Ilicolin H as a representative of the **ilicolin** family to fulfill the detailed requirements of this technical guide.

Ilicolin F: Chemical Structure and Properties

Ilicolin F is a chlorinated member of the **ilicolin** family of antibiotics, which were first isolated from the fungus *Cylindrocladium ilicicola*[1].

Chemical Structure:

While a 2D structure is available from public databases, detailed crystallographic or NMR-based structural elucidation specifically for **Ilicolin F** is not widely published.

Physicochemical Properties:

The known quantitative data for **Ilicolin F** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₁ ClO ₆	PubChem
Molecular Weight	462.96 g/mol	PubChem
Appearance	Colorless prisms	[Hayakawa et al., 1971]
Melting Point	167-170 °C	[Hayakawa et al., 1971]
Solubility	Soluble in DMSO, methanol, chloroform, and ethyl acetate; Insoluble in water.	Sigma-Aldrich
Storage	Store at -20 °C	Sigma-Aldrich
UV Absorption (λ _{max})	240.5 nm, 295 nm, 345 nm	[Hayakawa et al., 1971]
Infrared (IR) Spectrum (ν _{max})	3510, 1708, 1635, 1252, 1109, 972 cm ⁻¹	[Hayakawa et al., 1971]

Ilicicolin H: A Comprehensive Technical Overview

Due to the extensive research conducted on Ilicicolin H, it serves as the primary subject for the remainder of this guide, providing insights into the biological activities and mechanisms that are likely shared across the **ilicicolin** family.

Chemical Properties of Ilicicolin H

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₁ NO ₄	PubChem
Molecular Weight	433.5 g/mol	PubChem

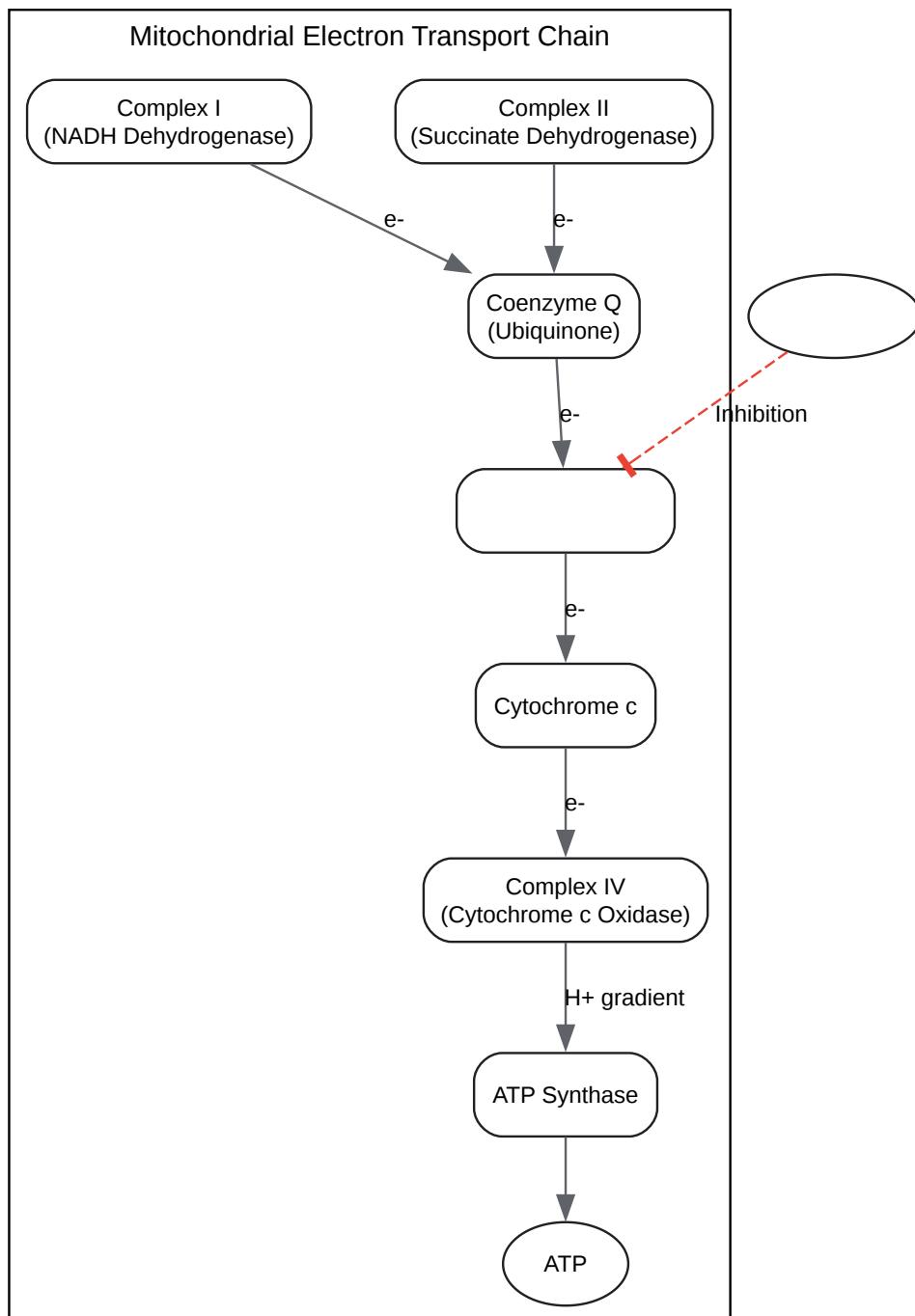
Biological Activity and Mechanism of Action

Ilicicolin H is a potent, broad-spectrum antifungal agent with a novel mechanism of action. It is a highly selective inhibitor of the mitochondrial cytochrome bc₁ complex (Complex III) of the electron transport chain[2][3]. This inhibition disrupts cellular respiration and ATP synthesis, leading to fungal cell death.

Signaling Pathway: Inhibition of Mitochondrial Respiration

The following diagram illustrates the mechanism of action of Ilicicolin H.

Mechanism of Action of Ilicicolin H



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Mechanism of Ilicicolin H Action

Antifungal Spectrum:

Ilicicolin H demonstrates potent activity against a wide range of fungal pathogens, including various species of *Candida*, *Aspergillus*, and *Cryptococcus*. Notably, it is also effective against fluconazole-resistant strains of *Candida albicans*[3][4].

Quantitative Antifungal Activity of Ilicicolin H

Fungal Species	MIC Range (µg/mL)	IC50 (ng/mL)
<i>Candida albicans</i>	0.04 - 0.31	2-3
Other <i>Candida</i> spp.	0.01 - 5.0	N/A
<i>Aspergillus fumigatus</i>	Sub-µg/mL	N/A
<i>Cryptococcus</i> spp.	0.1 - 1.56	N/A

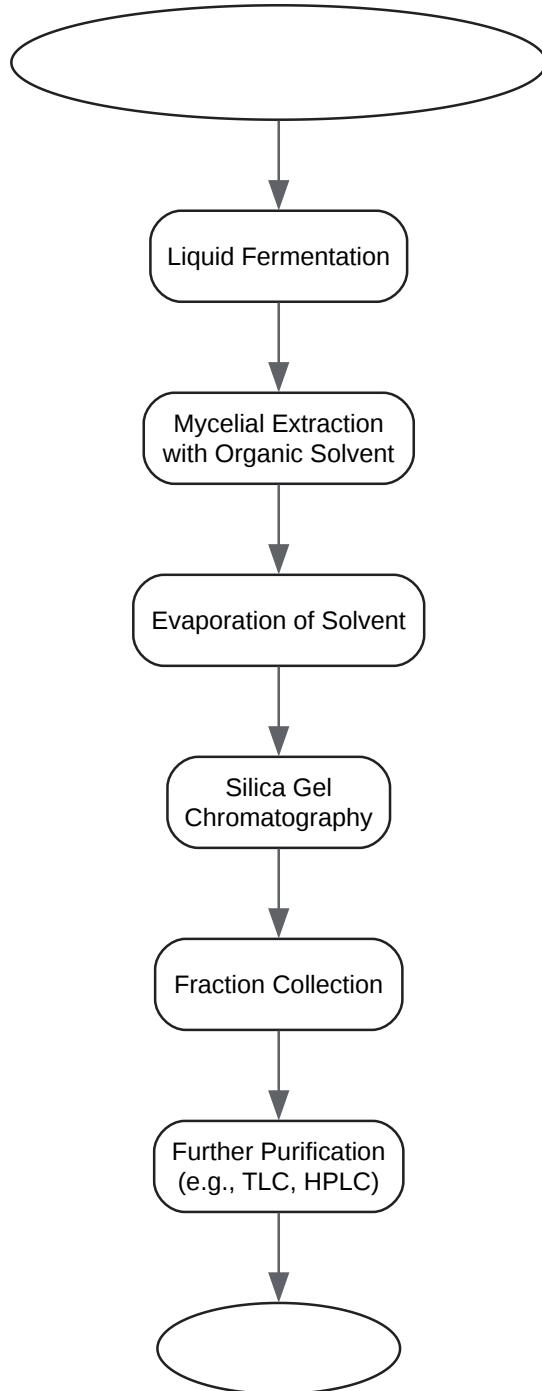
MIC (Minimum Inhibitory Concentration) and IC50 (Half-maximal Inhibitory Concentration) values are compiled from multiple studies.

Experimental Protocols

Isolation of Ilicicolins:

The following is a generalized workflow for the isolation of ilicicolins from fungal culture, based on the original method described by Hayakawa et al. (1971).

General Workflow for Ilicicolin Isolation

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Ilicicolin Isolation Workflow

- Culture: *Cylindrocladium ilicicola* is cultured in a suitable liquid medium.
- Extraction: The mycelia are harvested and extracted with an organic solvent such as acetone.
- Concentration: The solvent is evaporated to yield a crude extract.
- Chromatography: The crude extract is subjected to silica gel column chromatography to separate the different ilicicolin analogs.
- Purification: Individual fractions are further purified using techniques like thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to obtain pure compounds.

Antifungal Susceptibility Testing (Broth Microdilution):

This protocol is a standard method for determining the Minimum Inhibitory Concentration (MIC) of an antifungal agent.

- Preparation of Inoculum: A standardized suspension of the fungal test organism is prepared.
- Serial Dilution: The ilicicolin compound is serially diluted in a 96-well microtiter plate containing a suitable broth medium.
- Inoculation: Each well is inoculated with the fungal suspension.
- Incubation: The plate is incubated under appropriate conditions for fungal growth.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that visibly inhibits fungal growth.

Mitochondrial Respiration Assay:

This assay is used to confirm the inhibitory effect of ilicicolins on the cytochrome bc₁ complex.

- Isolation of Mitochondria: Mitochondria are isolated from the target fungal species.

- Assay Buffer: A suitable assay buffer containing substrates for the electron transport chain (e.g., NADH or succinate) is prepared.
- Addition of Ilicicolin: The ilicicolin compound is added to the mitochondrial suspension at various concentrations.
- Measurement of Oxygen Consumption: Oxygen consumption is measured using a Clark-type oxygen electrode. A decrease in oxygen consumption in the presence of the ilicicolin indicates inhibition of the respiratory chain.

In conclusion, while specific data on **Ilicicolin F** is limited, the extensive research on its analog, Ilicicolin H, provides a strong foundation for understanding the potential biological activities and mechanism of action of this class of compounds. Further research is needed to fully characterize the specific properties and therapeutic potential of **Ilicicolin F**.

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